

# Molecular Weight of Barium Perchlorate Trihydrate: 390.29 g/mol

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## Compound of Interest

Compound Name: Barium perchlorate trihydrate

Cat. No.: B7884908

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The molecular weight of **barium perchlorate trihydrate** ( $\text{Ba}(\text{ClO}_4)_2 \cdot 3\text{H}_2\text{O}$ ) is 390.29 g/mol .<sup>[1]</sup>  
<sup>[2]</sup> This value is derived from the sum of the atomic weights of its constituent elements.

The calculation is based on the atomic masses of barium (Ba), chlorine (Cl), oxygen (O), and hydrogen (H). The chemical formula indicates the presence of one barium atom, two chlorine atoms, eleven oxygen atoms, and six hydrogen atoms.

## Breakdown of Elemental Composition:

Element	Symbol	Atomic Weight (amu)	Number of Atoms	Mass Percent
Barium	Ba	137.327 <sup>[3][4][5]</sup>	1	35.19%
Chlorine	Cl	35.453 <sup>[6][7][8][9][10]</sup>	2	18.17%
Oxygen	O	15.999 <sup>[11][12][13]</sup>	11	45.09%
Hydrogen	H	1.008 <sup>[14][15][16]</sup>	6	1.55%

Barium perchlorate is a powerful oxidizing agent and is hygroscopic, meaning it readily absorbs moisture from the air. It is used in pyrotechnics and as a drying agent for gases.

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